Technical Support Center: Undecane Disposal and Environmental Impact Considerations

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Compound of Interest	
Compound Name:	*Undecane*
CAS No.:	*61193-21-3*
Cat. No.:	*B7769211*

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Welcome to the Technical Support Center for **Undecane**. This guide is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the safe disposal of **undecane** and to offer insights into its environmental impact. As scientists, our responsibility extends beyond the bench; it includes the conscientious management of the chemical resources we utilize. This document is structured to address the practical questions and challenges you may encounter during your experiments involving **undecane**.

Frequently Asked Questions (FAQs)

What is **undecane** and why are specific disposal methods required?

Undecane ($C_{11}H_{24}$) is a straight-chain alkane, a colorless liquid that is insoluble in water.[1][2] It is classified as a combustible liquid and may be fatal if swallowed and enters the airways.[3][4][5] Improper disposal, such as pouring it down the drain, can lead to environmental contamination and may violate hazardous waste regulations.[6][7] Therefore, it must be managed as a hazardous waste.[8][9]

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Is undecane considered environmentally hazardous?

Yes, **undecane** poses a hazard to the environment. It is harmful to aquatic life.[3] While it is considered readily biodegradable, with studies showing significant degradation over 28 days, its release into the environment should still be avoided.[3][10] The combustion of alkanes like **undecane** can also contribute to air pollution by releasing carbon dioxide, a greenhouse gas.[11][12]

Can I dispose of small amounts of undecane down the sink?

No. Under no circumstances should **undecane** or any solvent be disposed of down the sink.[6][7] This can contaminate waterways, harm aquatic life, and is a violation of environmental regulations.[3][13] All **undecane** waste, regardless of quantity, must be collected and disposed of as hazardous chemical waste.

How should I collect and store undecane waste in the lab?

Undecane waste should be collected in a designated, leak-proof container that is compatible with hydrocarbons.[13][14] The container must be clearly labeled as "Hazardous Waste" and should list "**Undecane**" as a constituent.[7][14] Keep the container tightly sealed except when adding waste and store it in a well-ventilated area, away from ignition sources.[4][15] It is also good practice to use secondary containment to prevent spills.[9][13]

What are the regulations I need to be aware of for undecane disposal?

In the United States, the Environmental Protection Agency (EPA) regulates the disposal of hazardous waste under the Resource Conservation and Recovery Act (RCRA).[16] Academic laboratories have specific guidelines, which may include the establishment of Satellite Accumulation Areas (SAAs) for temporary waste storage.[9][17] It is crucial to be familiar with your institution's specific hazardous waste management plan and the local and national regulations.[7]

Troubleshooting Guide

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Scenario 1: I have a small amount of **undecane** left over from an experiment. What is the most efficient way to dispose of it?

Even small quantities must be treated as hazardous waste. Add the leftover **undecane** to your designated hazardous waste container for non-halogenated solvents.[6] Do not mix it with other waste streams unless you have confirmed compatibility.[13] If you do not have an existing waste container, obtain a new, properly labeled one from your institution's Environmental Health & Safety (EHS) department.

Scenario 2: I've accidentally contaminated some lab supplies (e.g., pipette tips, gloves) with **undecane**. How do I dispose of them?

Contaminated solid waste, such as gloves, wipes, and pipette tips, must also be disposed of as hazardous waste.[13] Collect these materials in a separate, clearly labeled, sealed plastic bag or container designated for solid chemical waste.[9] Do not dispose of them in the regular trash or biohazard waste.

Scenario 3: A small amount of **undecane** (a few milliliters) has spilled on the lab bench. What is the correct cleanup and disposal procedure?

- Ensure Safety: Make sure the area is well-ventilated and there are no nearby ignition sources, as **undecane** is a combustible liquid.[4][15] Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[18]
- Containment: Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[3]
- Collection: Carefully collect the absorbent material and place it in a sealed, properly labeled container for hazardous waste disposal.[15]
- Decontamination: Clean the surface of the bench with a suitable solvent and collect the cleaning materials for disposal as hazardous waste.

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- Reporting: Report the spill to your laboratory supervisor and EHS department, following your institution's specific protocols.

Scenario 4: My **undecane** waste container is almost full. What is the next step?

Once a waste container is about three-quarters full, you should arrange for its disposal.[9] Do not overfill containers. Ensure the cap is tightly sealed and the label is accurate and complete.[14] Contact your institution's EHS department to request a waste pickup.[9] They will provide instructions on where to move the container for collection by trained hazardous waste professionals.

Data Summary: **Undecane** Properties and Hazards

Property	Value	Reference
Chemical Formula	$C_{11}H_{24}$	[10]
Appearance	Colorless liquid	[1]
Boiling Point	195.9 °C	[19]
Flash Point	60 °C (140 °F)	[20]
Water Solubility	Very low (e.g., 0.014 mg/L at 25°C)	[1]
Hazards	Combustible liquid, Aspiration hazard, Harmful to aquatic life	[3][4][5]
Biodegradability	Readily biodegradable	[3][10]

Experimental Protocol: Standard Procedure for **Undecane** Waste Disposal

This protocol outlines the standard operating procedure for the collection and disposal of **undecane** waste in a laboratory setting.

1.0 Objective

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To safely collect and manage **undecane** waste for disposal in compliance with environmental regulations and institutional policies.

2.0 Materials

- Designated hazardous waste container (chemically compatible, e.g., polyethylene)
- "Hazardous Waste" labels
- Secondary containment bin
- Personal Protective Equipment (PPE): safety glasses, nitrile gloves, lab coat

3.0 Procedure

- Container Preparation:
  1. Obtain a clean, empty, and appropriate waste container from your institution's EHS department.
  2. Affix a "Hazardous Waste" label to the container.
  3. Fill in the necessary information on the label, including the chemical name ("**Undecane**") and any other components of the waste stream.
  4. Place the container in a designated Satellite Accumulation Area, within a secondary containment bin.[9]
- Waste Collection:
  1. When an experiment generating **undecane** waste is complete, carefully transfer the waste into the prepared container.
  2. Avoid splashing or overfilling. Do not fill the container beyond 90% of its capacity.[14]
  3. Securely close the container lid immediately after adding waste.[14]
- Contaminated Solids Disposal:

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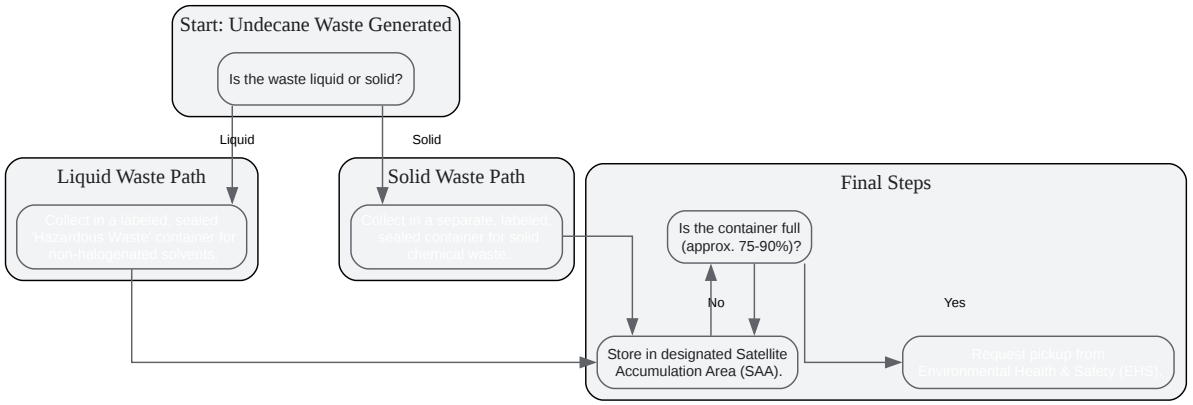
1. Collect any solid materials (e.g., absorbent pads, gloves) contaminated with **undecane** in a separate, sealed, and clearly labeled bag or container for solid hazardous waste.

- Waste Pickup Request:

1. Monitor the level of waste in the container.
2. When the container is approximately 75-90% full, or if it has been accumulating for a period defined by your institution (e.g., six months), schedule a waste pickup.[9]
3. Follow your institution's specific procedure for requesting a hazardous waste pickup, which may involve an online form or a direct call to the EHS department.[9]
4. Ensure all information on the waste label is accurate and complete before the scheduled pickup.

Visualizations

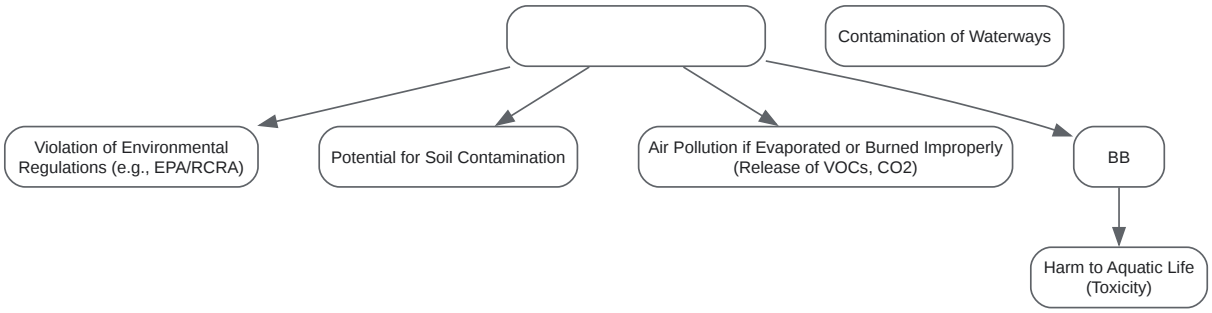
Undecane Disposal Decision Workflow



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Caption: Decision workflow for proper segregation and disposal of **undecane** waste.

Environmental Impact of Improper **Undecane** Disposal



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Caption: Potential environmental consequences of improper **undecane** disposal.

References

- Biotulin. (n.d.). **Undecane**. Biotulin's Ingredient Dictionary.
- SciSpace. (n.d.). Remediation of polluted wastewater effluents: hydrocarbon removal.
- Chevron Phillips Chemical. (2022, July 20). n-**Undecane** Safety Data Sheet.
- Chemos GmbH & Co.KG. (2020, November 24). Safety Data Sheet: n-**Undecane**.
- Carl ROTH. (n.d.). Safety Data Sheet: n-Undecan.
- CDH Fine Chemical. (n.d.). N-**UNDECANE** CAS NO 1120-21-4 MATERIAL SAFETY DATA SHEET SDS/MSDS.
- Chemos GmbH & Co.KG. (2024, August 8). Safety Data Sheet: **Undecane** (and) Tridecane.
- Northwestern University. (2023, February 27). Hazardous Waste Disposal Guide. Research Safety.
- Columbia University. (n.d.). Hazardous Chemical Waste Management Guidelines. Research.
- TutorChase. (n.d.). What are the environmental implications of alkane combustion?.
- Dartmouth College. (n.d.). Hazardous Waste Disposal Guide. Research Areas.
- Metasci. (n.d.). Safety Data Sheet n-**Undecane**.
- Benchchem. (n.d.). **Undecane** | High-Purity Aliphatic Hydrocarbon | RUO.
- National Center for Biotechnology Information. (n.d.). **Undecane**. PubChem.

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- U.S. Environmental Protection Agency. (2025, November 25). Regulations for Hazardous Waste Generated at Academic Laboratories.
- Hazardous Waste Experts. (2022, January 19). Guidelines for Solvent Waste Recycling and Disposal.
- University of Nevada, Reno. (2025, January). Chapter 20: Chemical Waste Management.
- OECD SIDS. (2010, April 22). SIDS INITIAL ASSESSMENT PROFILE: n-**Undecane**.
- FasterCapital. (n.d.). Environmental Impact Of Alkanes.
- U.S. Environmental Protection Agency. (2025, November 12). Guide: How to Determine if Solvents That Can No Longer Be Used in the Workplace Are Hazardous Waste.
- Fisher Scientific. (2022, February 16). SAFETY DATA SHEET: n-**Undecane**.
- The Good Scents Company. (n.d.). **undecane**, 1120-21-4.

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Sources

- 1. Undecane | C11H24 | CID 14257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. cpchem.com [cpchem.com]
- 4. chemos.de [chemos.de]
- 5. sds.metasci.ca [sds.metasci.ca]
- 6. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 7. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 8. carlroth.com [carlroth.com]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 10. benchchem.com [benchchem.com]
- 11. tutorchase.com [tutorchase.com]
- 12. fastercapital.com [fastercapital.com]

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- 13. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 14. research.columbia.edu [research.columbia.edu]
- 15. chemos.de [chemos.de]
- 16. epa.gov [epa.gov]
- 17. epa.gov [epa.gov]
- 18. cdhfinechemical.com [cdhfinechemical.com]
- 19. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 20. undecane, 1120-21-4 [thegoodscentscompany.com]

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